

Biochemical and physical properties of linoleoyl-CoA

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Compound of Interest

Compound Name: (6Z,9Z)-Octadecadienoyl-CoA

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Linoleoyl-CoA: A Comprehensive Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Abstract

Linoleoyl-coenzyme A (linoleoyl-CoA) is a pivotal intermediate in lipid metabolism and cellular signaling. As the activated form of the essential fatty acid linoleic acid, it serves as a substrate for a variety of enzymatic reactions, including desaturation, elongation, and incorporation into complex lipids such as phospholipids and triglycerides.[1] Beyond its metabolic functions, linoleoyl-CoA and other long-chain acyl-CoAs act as signaling molecules, influencing transcription factors like peroxisome proliferator-activated receptors (PPARs) and sterol regulatory element-binding proteins (SREBPs), thereby modulating gene expression related to lipid homeostasis and inflammation.[2][3] This technical guide provides a comprehensive overview of the biochemical and physical properties of linoleoyl-CoA, detailed experimental protocols for its synthesis, purification, and analysis, and a review of its role in key signaling pathways.

Biochemical and Physical Properties

Linoleoyl-CoA is an amphipathic molecule consisting of a hydrophilic coenzyme A moiety attached to a hydrophobic 18-carbon polyunsaturated fatty acyl chain with two cis double

bonds at the $\Delta 9$ and $\Delta 12$ positions.[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

Property	Value	References
IUPAC Name	S-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethyl] (9Z,12Z)-octadeca-9,12-dienethioate	[6]
Molecular Formula	C39H66N7O17P3S	[6] [7]
Molecular Weight	1029.96 g/mol	[7]
CAS Number	6709-57-5	[6]
Appearance	Solid	[6] [7]
Melting Point	Not available in the literature. The free fatty acid, linoleic acid, has a melting point of -5 °C.	[8]
Solubility	Soluble in organic solvents; limited solubility in water. Aqueous solutions are unstable and should be used fresh.	[4]
UV Absorbance λ_{max}	~260 nm (due to the adenine moiety of Coenzyme A)	[9]

Spectral Properties

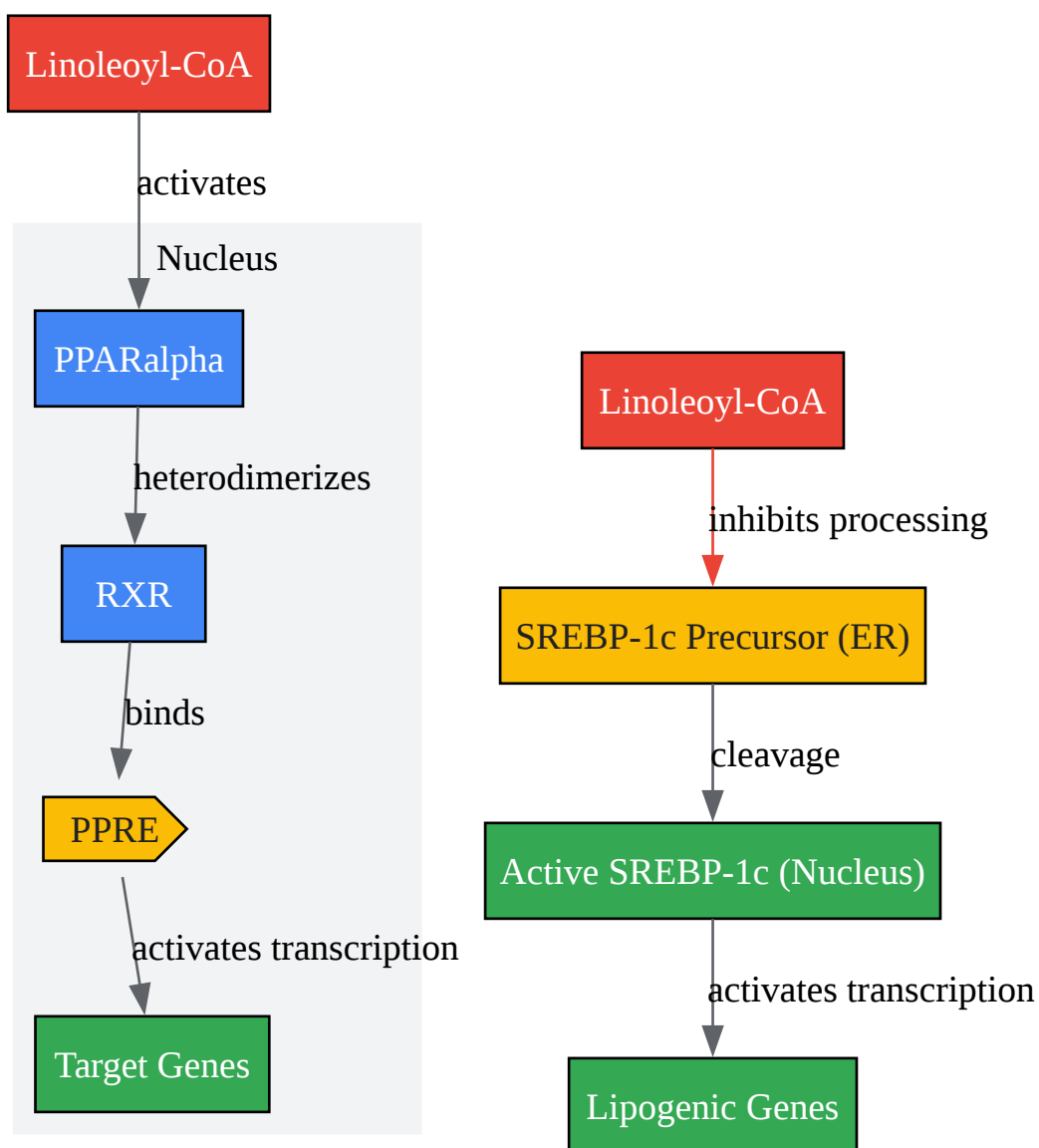
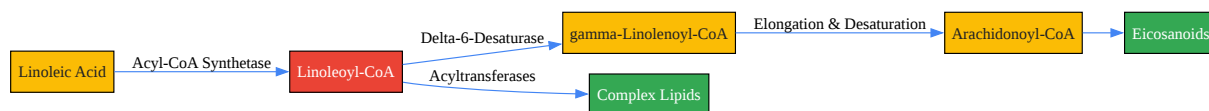
- **Mass Spectrometry (MS):** The fragmentation of acyl-CoAs in tandem MS is characterized by a neutral loss of the phosphorylated ADP moiety (507.102 m/z). Key fragment ions for linoleoyl-CoA would include the acylium ion and fragments of the coenzyme A molecule. PubChem lists MS/MS data for linoleoyl-CoA, showing characteristic fragments.[\[6\]](#)[\[10\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The ¹H-NMR and ¹³C-NMR spectra of the linoleoyl moiety would show characteristic signals for the olefinic protons and carbons of the cis-double bonds, as well as the methylene and terminal methyl groups. The coenzyme A portion of the molecule also has a distinct NMR fingerprint.[\[6\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

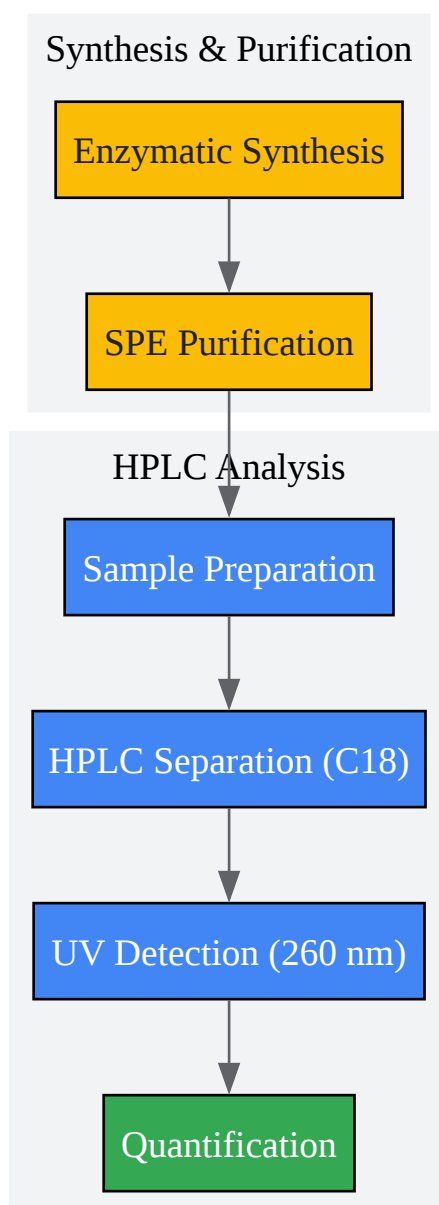
Biochemical Role and Signaling Pathways

Linoleoyl-CoA is a central hub in fatty acid metabolism. It is formed from linoleic acid in an ATP-dependent reaction catalyzed by acyl-CoA synthetases.[\[15\]](#) Once formed, it can enter several metabolic and signaling pathways.

Fatty Acid Metabolism

Linoleoyl-CoA is a substrate for delta-6-desaturase, the rate-limiting enzyme in the biosynthesis of arachidonic acid, a precursor for eicosanoids.[\[11\]](#) It can also be elongated and incorporated into various lipid species, contributing to the composition and fluidity of cellular membranes.[\[1\]](#)





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